

# Application Notes and Protocols for Fabricating ETH 157-Based Sodium Selective Electrodes

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## Compound of Interest

Compound Name: ETH 157

Cat. No.: B1223098

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## Introduction

Ion-selective electrodes (ISEs) are potentiometric sensors that convert the activity of a specific ion dissolved in a solution into an electrical potential. This potential is proportional to the logarithm of the ion's activity, as described by the Nernst equation. **ETH 157**, also known as Sodium Ionophore II, is a neutral carrier ionophore highly selective for sodium ions ( $\text{Na}^+$ ). When incorporated into a polyvinyl chloride (PVC) membrane, it enables the fabrication of reliable and precise sodium-selective electrodes for a wide range of applications, including environmental monitoring, biomedical research, and clinical diagnostics.

This document provides a detailed protocol for the fabrication, conditioning, and calibration of a sodium-selective electrode using **ETH 157**.

## Principle of Operation

The core of the sodium-selective electrode is a plasticized PVC membrane containing **ETH 157**. This ionophore is a lipophilic molecule with a specific three-dimensional structure that creates a cavity capable of selectively binding sodium ions. At the interface between the sample solution and the membrane,  $\text{Na}^+$  ions from the sample partition into the membrane by forming a complex with the **ETH 157** ionophore. This selective complexation creates a phase boundary potential. The overall potential difference across the membrane, measured against a

stable reference electrode, is logarithmically dependent on the activity of sodium ions in the sample.

## Quantitative Performance Data

The performance of a typical **ETH 157**-based sodium-selective electrode is summarized in the table below. These values are representative and can be influenced by the specific membrane composition and experimental conditions.

Parameter	Typical Value
Linear Concentration Range	$1.0 \times 10^{-1}$ M to $1.0 \times 10^{-5}$ M
Nernstian Slope	$54 \pm 5$ mV/decade at 25°C <sup>[1]</sup>
Limit of Detection	$\sim 1.0 \times 10^{-6}$ M
Response Time ( $t_{95}$ )	< 30 seconds
Optimal pH Range	6 to 9 <sup>[2]</sup>
Operational Lifetime	> 2 months

Interfering Ion (J)	Selectivity Coefficient ( $\log K_{\text{potNa,J}}$ )
Potassium ( $\text{K}^+$ )	-2.3
Ammonium ( $\text{NH}_4^+$ )	-2.7
Calcium ( $\text{Ca}^{2+}$ )	< -4.0
Magnesium ( $\text{Mg}^{2+}$ )	< -4.0
Lithium ( $\text{Li}^+$ )	-2.5
Hydrogen ( $\text{H}^+$ )	-3.0

Selectivity coefficients are determined by the separate solution method and indicate the electrode's preference for sodium ions over interfering ions. A more negative value signifies higher selectivity for  $\text{Na}^+$ .

## Experimental Protocols

### Materials and Reagents

- Ionophore: **ETH 157** (Sodium Ionophore II)
- Polymer Matrix: High molecular weight Polyvinyl Chloride (PVC)
- Plasticizer: Bis(2-ethylhexyl) sebacate (DOS) or Dioctyl phthalate (DOP)
- Lipophilic Additive (optional but recommended): Sodium tetraphenylborate (NaTPB)
- Solvent: Tetrahydrofuran (THF), anhydrous
- Electrode Body: Commercially available ISE body with a silver/silver chloride (Ag/AgCl) internal reference element.
- Internal Filling Solution: 0.1 M Sodium Chloride (NaCl)
- Ionic Strength Adjustment Buffer (ISA): See preparation below.
- Standard Sodium Solutions: 1.0 M, 0.1 M, 0.01 M, 1 mM, 0.1 mM, and 0.01 mM NaCl, prepared by serial dilution of a stock solution.
- Conditioning Solution: 0.01 M NaCl
- Reference Electrode: A double junction Ag/AgCl reference electrode with an appropriate outer filling solution.

### Protocol 1: Preparation of the Ionic Strength Adjustment Buffer (ISA)

The purpose of the ISA is to maintain a constant ionic strength across all standards and samples, which ensures that the measured potential is directly related to the concentration of sodium ions. It also adjusts the pH to an optimal range for the electrode's operation.

- To a 100 mL volumetric flask, add 20.0 grams of reagent-grade ammonium chloride (NH<sub>4</sub>Cl).
- Add approximately 50 mL of deionized water and swirl to dissolve.

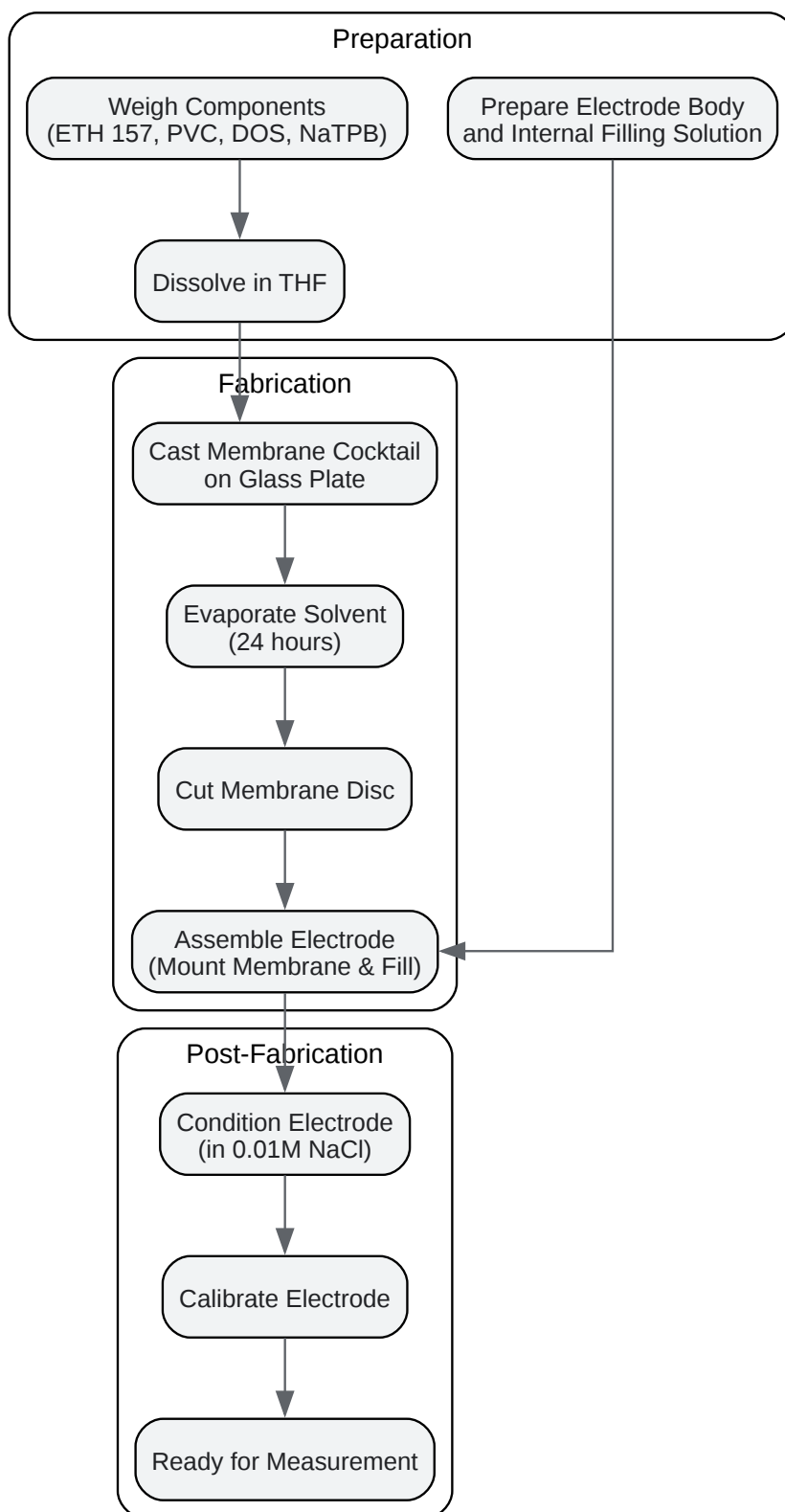
- Under a fume hood, add 27.0 mL of concentrated ammonium hydroxide (NH<sub>4</sub>OH).
- Dilute to the 100 mL mark with deionized water, cap, and mix thoroughly.

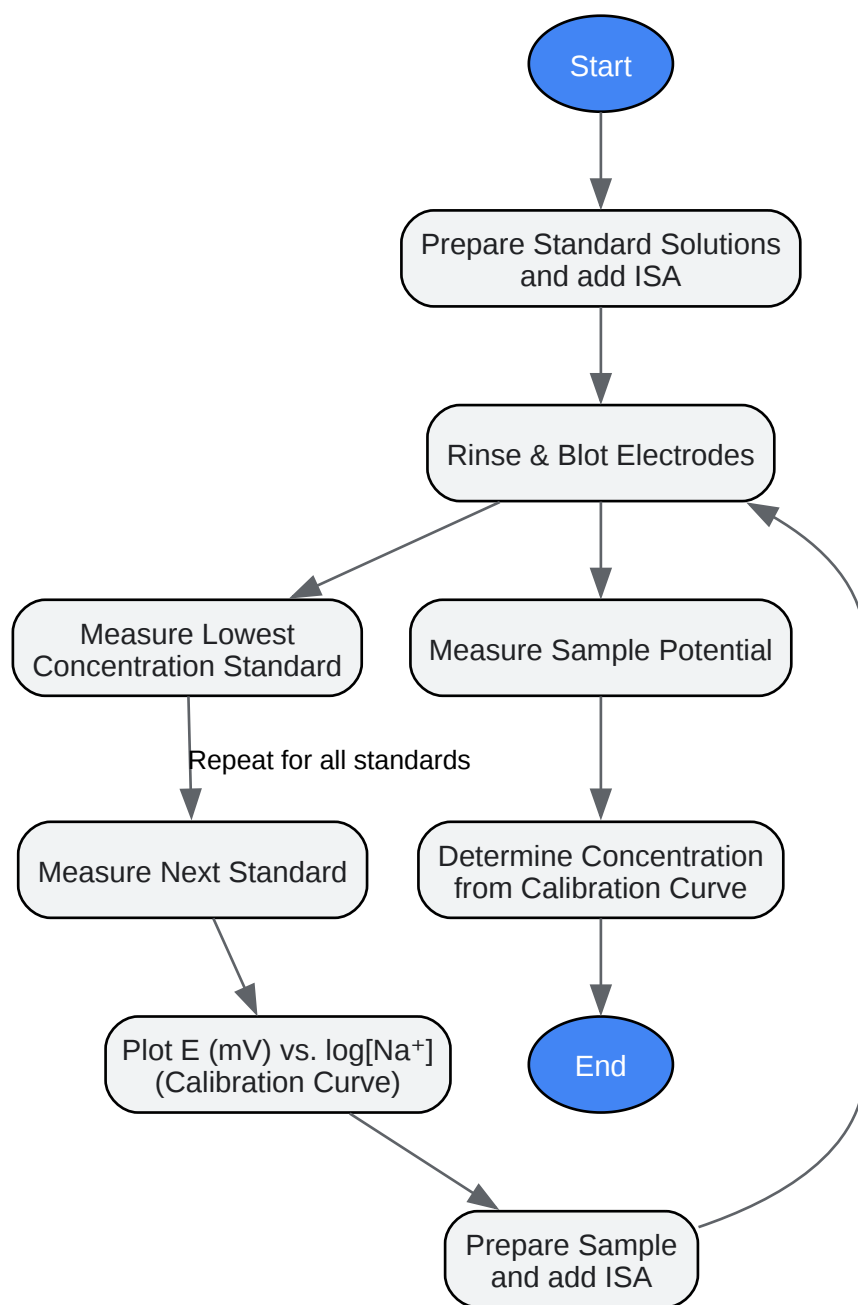
For measurements, add 2 mL of ISA to every 100 mL of standard or sample solution.

## Protocol 2: Fabrication of the Sodium-Selective Membrane

- Prepare the Membrane Cocktail: In a small glass vial, combine the following components in the specified weight percentages. A typical total weight of 100-200 mg is sufficient for several electrodes.
  - **ETH 157** (Ionophore): 1-2%
  - PVC (Polymer Matrix): 32-33%
  - DOS (Plasticizer): 64-66%
  - NaTPB (Lipophilic Additive): 0.5-1%
- Dissolution: Add approximately 2 mL of anhydrous THF to the vial. Cap the vial tightly and agitate until all components are fully dissolved, resulting in a clear, slightly viscous solution.
- Membrane Casting:
  - Prepare a clean, flat glass plate.
  - Pipette the membrane cocktail onto the glass plate and allow the THF to evaporate slowly in a dust-free environment (e.g., a loosely covered petri dish) for at least 24 hours.
  - Alternatively, for electrode bodies with a casting well, carefully pipette a small amount of the cocktail into the well and allow it to evaporate.
- Membrane Cutting and Assembly:
  - Once the solvent has fully evaporated, a transparent, flexible membrane will have formed.

- Using a cork borer of the appropriate diameter for your electrode body, carefully cut a disc from the cast membrane.
- Secure the membrane disc at the tip of the ISE body according to the manufacturer's instructions, ensuring a watertight seal.





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